

Application Notes and Protocols for Electrophysiological Studies of Derquantel on *Ascaris suum*

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Compound of Interest

Compound Name: *Derquantel*

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Introduction

Derquantel is a potent anthelmintic agent belonging to the class of spiroindoles. Its mechanism of action involves the antagonism of nicotinic acetylcholine receptors (nAChRs) in nematodes, leading to flaccid paralysis.^[1] This document provides detailed application notes and protocols for studying the electrophysiological effects of **derquantel** on the somatic muscle of the parasitic nematode *Ascaris suum*. The methodologies described herein are based on established research and are intended to guide researchers in the accurate assessment of **derquantel**'s activity and in the broader investigation of nematode neuromuscular function.

Quantitative Data Summary

The following table summarizes the key quantitative data regarding the electrophysiological effects of **derquantel** on *Ascaris suum* somatic muscle cells.

Parameter	Value	Description	Reference
Derquantel IC50	0.22 μ M (95% CI: 0.18-0.28 μ M)	Concentration of derquantel that inhibits 50% of the acetylcholine-induced depolarization in somatic muscle.[2][3][4]	[2][3][4]
Effect on Membrane Potential	No significant change	Derquantel alone does not significantly alter the resting membrane potential or input conductance of the somatic muscle cells.[3][5]	[3][5]
Mode of Action	Reversible Antagonism	Derquantel acts as a reversible antagonist of nAChRs in Ascaris suum somatic muscle.[2][3]	[2][3]
Receptor Subtype Specificity	Preferential antagonism of B-subtype nAChRs	Electrophysiological studies suggest that derquantel preferentially targets the buphenium-sensitive (B-subtype) of nAChRs.[5]	[5]
Interaction with Abamectin	Synergistic	The inhibitory effect of derquantel on acetylcholine responses is potentiated when used in combination with abamectin.[2][4]	[2][4]

Resting Membrane Potential of A. suum Somatic Muscle	Approximately -30 mV to -35 mV	The typical resting membrane potential of the bag region of Ascaris suum somatic muscle cells.[3][6][7][8]
Input Conductance of A. suum Somatic Muscle	1-10 μ S	The average input conductance of the bag region of Ascaris suum somatic muscle cells.[3][6][7]

Experimental Protocols

Preparation of Ascaris suum Somatic Muscle Flaps

This protocol details the dissection procedure to obtain viable muscle flaps from adult *Ascaris suum* for electrophysiological recordings.

Materials:

- Adult *Ascaris suum* worms
- Locke's solution (in mM: NaCl 155, KCl 5, CaCl₂ 2, NaHCO₃ 1.5, glucose 5), maintained at 32°C[5]
- *Ascaris* Perienteric Fluid (APF) Ringer solution (in mM): NaCl 23, Na-acetate 110, KCl 24, CaCl₂ 6, MgCl₂ 5, glucose 11, HEPES 5; pH adjusted to 7.6 with NaOH.[5]
- Dissection dish with a silicone elastomer base
- Fine dissection scissors, forceps, and insect pins
- Perfusion system

Procedure:

- Obtain adult *Ascaris suum* from a reliable source. Maintain the worms in Locke's solution at 32°C, changing the solution twice daily. Use worms within 4 days of collection.^[5]
- euthanize a single worm by placing it in cold Locke's solution.
- Pin the worm, dorsal side up, in a dissection dish filled with chilled APF Ringer.
- Make a longitudinal incision along the dorsal midline, taking care not to damage the underlying somatic muscle.
- Carefully remove the viscera to expose the inner surface of the body wall.
- Excise a 1 cm long muscle flap from the anterior part of the worm, approximately 2-3 cm caudal to the head.^[5]
- Transfer the muscle flap to the experimental chamber of the electrophysiology setup, with the inner "bag" region of the muscle cells facing upwards.
- Secure the preparation in the chamber using insect pins.
- Continuously perfuse the preparation with APF Ringer at a constant flow rate. Allow the preparation to equilibrate for at least 15 minutes before starting any recordings.^[5]

Two-Microelectrode Current-Clamp Recording

This protocol describes the use of a two-microelectrode current-clamp technique to measure changes in membrane potential in response to acetylcholine and **derquantel**.

Materials:

- Prepared *Ascaris suum* muscle flap
- Two-microelectrode current-clamp amplifier
- Micromanipulators
- Glass microelectrodes (borosilicate glass)
- Microelectrode puller

- 3 M KCl for filling microelectrodes
- Data acquisition system (e.g., MacLab)[5]
- Perfusion system with drug application capabilities
- Acetylcholine chloride solution
- **Derquantel** solution

Procedure:

- Pull glass microelectrodes to a resistance of 10-20 MΩ when filled with 3 M KCl.
- Mount the microelectrodes on the micromanipulators.
- Using the micromanipulators, carefully impale two adjacent muscle "bag" cells with the microelectrodes. One electrode will be used to inject current (I) and the other to record membrane potential (V).
- Establish a stable resting membrane potential. Cells with a resting potential more negative than -25 mV are generally considered healthy.
- To determine the effect of **derquantel** on acetylcholine-induced depolarization, first establish a baseline response to acetylcholine. Apply a known concentration of acetylcholine (e.g., 3 μM) to the bath and record the resulting depolarization.
- Wash the preparation with APF Ringer until the membrane potential returns to the resting level.
- Perfuse the preparation with the desired concentration of **derquantel** (e.g., 0.1-30 μM) for a set period (e.g., 4 minutes).[5]
- While still in the presence of **derquantel**, re-apply the same concentration of acetylcholine and record the depolarization.
- To test for reversibility, wash the preparation with APF Ringer and re-test the acetylcholine response.

- To generate a dose-response curve, repeat steps 5-9 with a range of **derquantel** concentrations.
- Data analysis: Measure the peak amplitude of the acetylcholine-induced depolarization in the absence and presence of **derquantel**. Plot the percentage inhibition of the acetylcholine response against the logarithm of the **derquantel** concentration. Fit the data with a sigmoidal dose-response curve to determine the IC50 value.

Visualizations

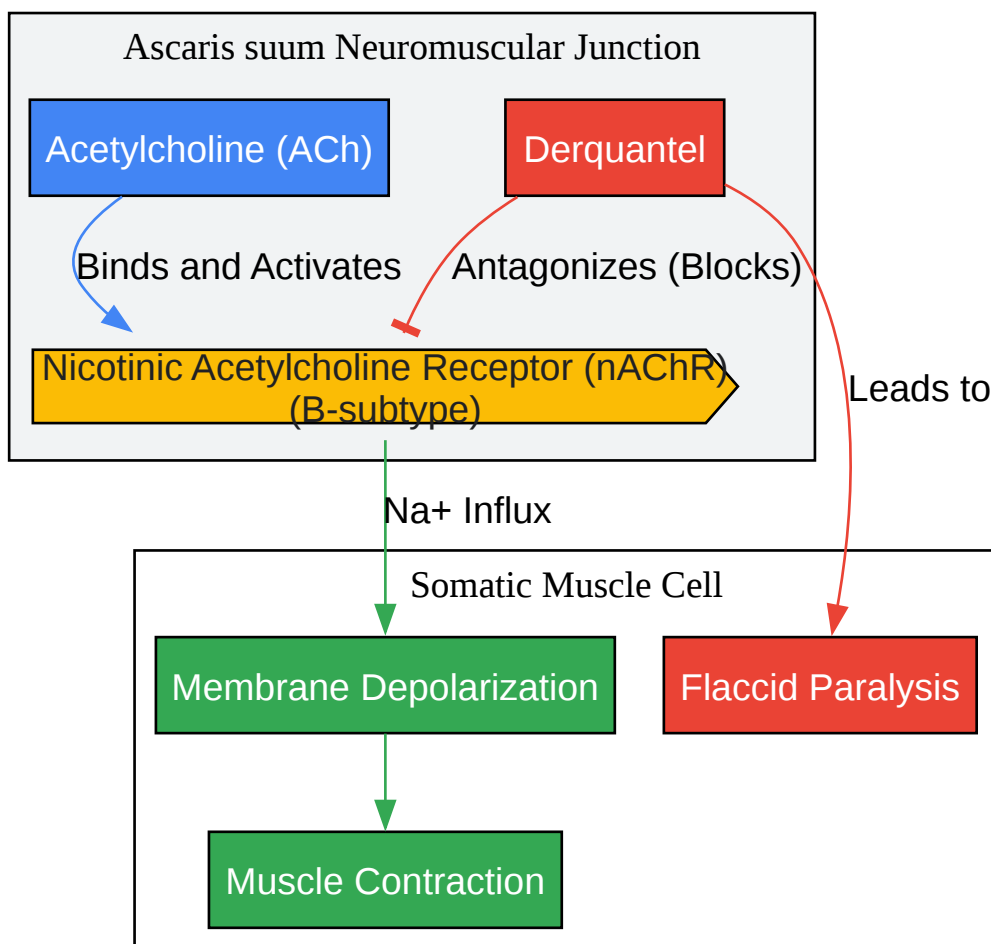
Experimental Workflow



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Caption: Experimental workflow for electrophysiological studies.

Signaling Pathway of Derquantel Action



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Caption: **Derquantel**'s antagonism of nAChRs.

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